

Technical Guide: 3-Hydroxyglutaric Acid-d5

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxyglutaric acid-d5

Cat. No.: B596331

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the certificate of analysis for **3-Hydroxyglutaric acid-d5**, a deuterated stable isotope-labeled internal standard crucial for the accurate quantification of 3-hydroxyglutaric acid in various biological matrices. This document outlines the typical quality control specifications, detailed experimental methodologies for its analysis, and the interpretation of the data presented in a certificate of analysis.

Quantitative Data Summary

A certificate of analysis for **3-Hydroxyglutaric acid-d5** provides critical data on its identity, purity, and isotopic enrichment. The following tables summarize the key quantitative parameters from a representative certificate of analysis.

Table 1: Physical and Chemical Properties

Parameter	Specification
Chemical Name	3-Hydroxypentanedioic-2,2,3,4,4-d5 acid
Molecular Formula	C ₅ H ₃ D ₅ O ₅
Molecular Weight	153.14 g/mol
Appearance	White to off-white solid[1]
CAS Number	1219805-72-7[1]

Table 2: Analytical Data

Analysis	Specification	Result
Purity (by HPLC)	Report Value	99.72%[1]
Isotopic Enrichment	Report Value	99.4%[1]
¹ H NMR Spectrum	Consistent with structure	Consistent[1]
Mass Spectrum	Consistent with structure	Consistent[1]

Experimental Protocols

The analytical methods used to generate the data in the certificate of analysis are critical for ensuring the quality and reliability of the standard. **3-Hydroxyglutaric acid-d5** is primarily used as an internal standard in mass spectrometry-based assays.[2]

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method assesses the chemical purity of the compound by separating it from any non-labeled or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column is typically suitable for separating organic acids.

- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., methanol or acetonitrile).
- Detection: UV detection at a wavelength appropriate for the compound, typically around 210 nm.
- Procedure:
 - A standard solution of **3-Hydroxyglutaric acid-d5** is prepared in a suitable solvent (e.g., water or methanol).
 - The solution is injected into the HPLC system.
 - The chromatogram is recorded, and the peak area of the main component is calculated.
 - Purity is determined by the percentage of the main peak area relative to the total peak area of all components in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is used to confirm the molecular weight of the deuterated compound and to determine its isotopic enrichment.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography (LC-MS) or gas chromatography (GC-MS) system.
- Ionization Source: Electrospray ionization (ESI) is commonly used for LC-MS analysis of polar molecules like 3-hydroxyglutaric acid.
- Procedure:
 - The sample is introduced into the mass spectrometer.
 - The instrument is scanned over a mass range that includes the expected molecular weights of the deuterated and non-deuterated forms.

- The mass spectrum will show a peak corresponding to the molecular ion of **3-Hydroxyglutaric acid-d5**.
- Isotopic enrichment is calculated by comparing the intensity of the mass peak for the d5-labeled compound to the intensity of the peak for the unlabeled (d0) compound.

Nuclear Magnetic Resonance (^1H NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy is a powerful technique for confirming the chemical structure of a molecule. For a deuterated compound like **3-Hydroxyglutaric acid-d5**, the absence of signals at specific positions where deuterium has replaced hydrogen confirms the labeling pattern.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., D_2O or DMSO-d_6).
- Procedure:
 - The sample is dissolved in the deuterated solvent.
 - The ^1H NMR spectrum is acquired.
 - The spectrum is analyzed for the presence and integration of expected proton signals and the absence of signals from the deuterated positions.

Application in Quantitative Analysis: LC-MS/MS Method for 3-Hydroxyglutaric Acid in Biological Samples

3-Hydroxyglutaric acid-d5 is a critical internal standard for the diagnosis and monitoring of glutaric aciduria type 1.[3][4] The following is a generalized protocol for the quantification of 3-hydroxyglutaric acid in plasma or urine.

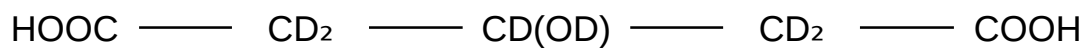
- Sample Preparation:
 - To a known volume of plasma or urine, add a precise amount of the **3-Hydroxyglutaric acid-d5** internal standard solution.[3]

- Precipitate proteins by adding a solvent like acetonitrile.[3]
- Centrifuge the sample and collect the supernatant.
- The supernatant is then dried down.[3]
- The residue is derivatized to improve chromatographic separation and detection sensitivity. A common derivatization agent is 3 M HCl in 1-butanol with heating.[3]
- The derivatized sample is reconstituted in a suitable solvent for injection.[3]
- LC-MS/MS Analysis:
 - Chromatography: Separation is typically achieved on a C8 or C18 HPLC column.[3]
 - Mass Spectrometry: A tandem mass spectrometer is used in Multiple Reaction Monitoring (MRM) mode to specifically detect and quantify the analyte and the internal standard.

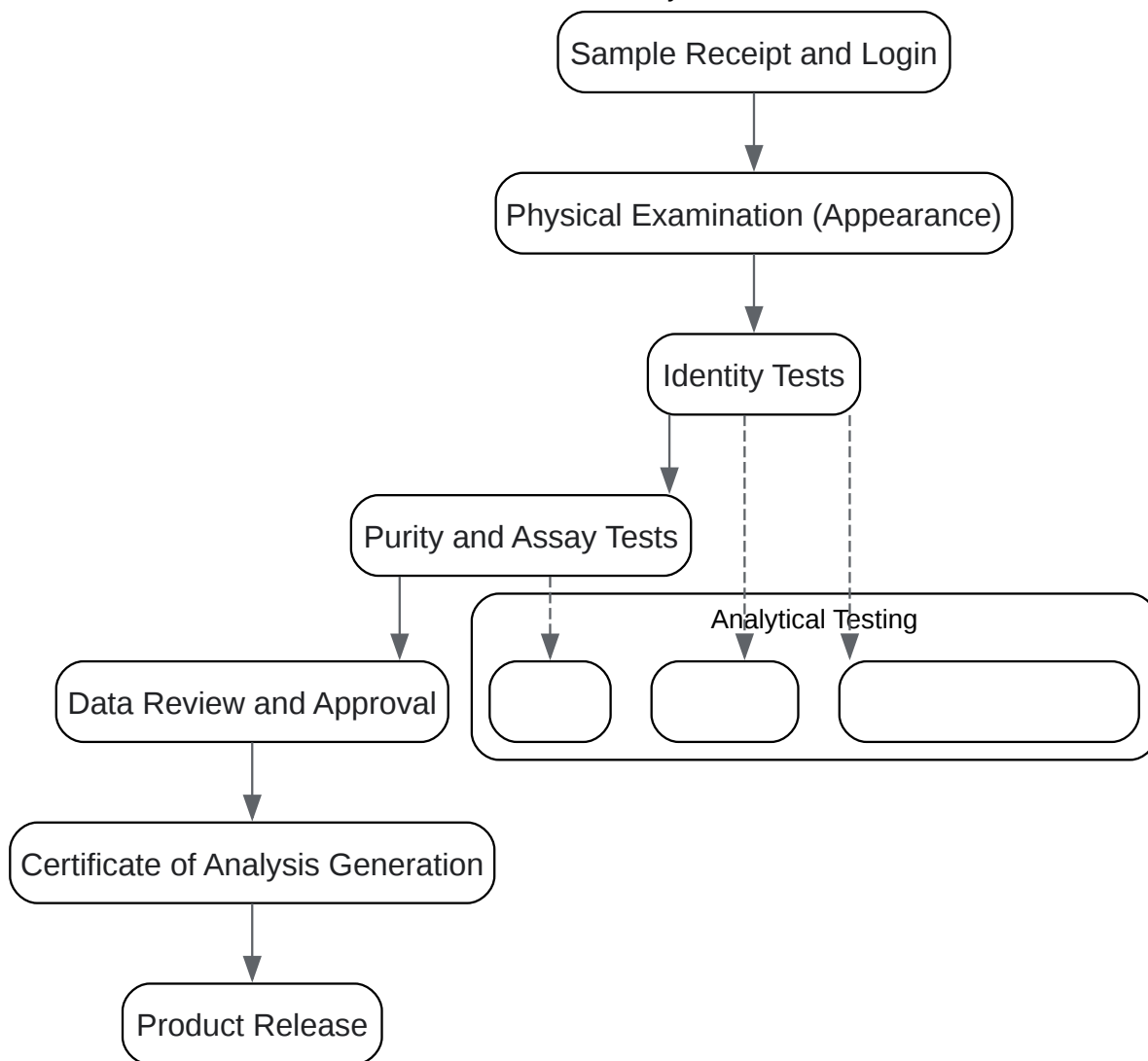
Mandatory Visualizations

Chemical Structure

Chemical Structure of 3-Hydroxyglutaric acid-d5



General Certificate of Analysis Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Quantitation of plasma and urine 3-hydroxyglutaric acid, after separation from 2-hydroxyglutaric acid and other compounds of similar ion transition, by liquid chromatography-tandem mass spectrometry for the confirmation of glutaric aciduria type 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: 3-Hydroxyglutaric Acid-d5 Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b596331#3-hydroxyglutaric-acid-d5-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com